

An In-depth Technical Guide on the Physical Properties of 2-Aminobenzhydrazide

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Compound of Interest

Compound Name: 2-Aminobenzhydrazide

Cat. No.: B158828

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This technical guide provides a comprehensive overview of the melting point and physical state of **2-Aminobenzhydrazide**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes visualizations to illustrate key concepts and workflows.

Physical and Chemical Properties of 2-Aminobenzhydrazide

2-Aminobenzhydrazide is a chemical compound with the molecular formula $C_7H_9N_3O$. At room temperature, it exists as a solid. Its appearance is generally described as an off-white or light brown crystalline powder.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Presentation: Quantitative Properties

The following table summarizes the key quantitative physical properties of **2-Aminobenzhydrazide**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ N ₃ O	[2][4][5]
Molecular Weight	151.17 g/mol	[4][5]
Melting Point	121-125 °C	[2][3]
123 °C	[4]	
122-124 °C	[5]	
Physical State	Solid	
Appearance	Off-white crystalline powder	[1]
Light brown fine crystalline powder	[2][3]	

Experimental Protocols

Determination of Physical State

The physical state of a substance at a given temperature and pressure is determined by the balance between the kinetic energy of its particles and the intermolecular forces between them. For a compound like **2-Aminobenzhydrazide**, its solid state at room temperature is readily observable.

Methodology:

- **Visual Inspection:** A small sample of the substance is observed at standard ambient temperature and pressure (SATP), defined as 298.15 K (25 °C) and 1 bar (100 kPa). The observation of a defined shape and volume confirms the solid state.
- **Purity Assessment:** The purity of the sample is crucial as impurities can affect its physical properties. Techniques such as chromatography or spectroscopy can be employed to ascertain purity.

Determination of Melting Point

The melting point is a critical physical property used for the identification and purity assessment of a crystalline solid. A pure crystalline substance typically exhibits a sharp melting point, while impurities will lower and broaden the melting range.^[4] The capillary method is a standard and widely used technique for melting point determination.^[5]

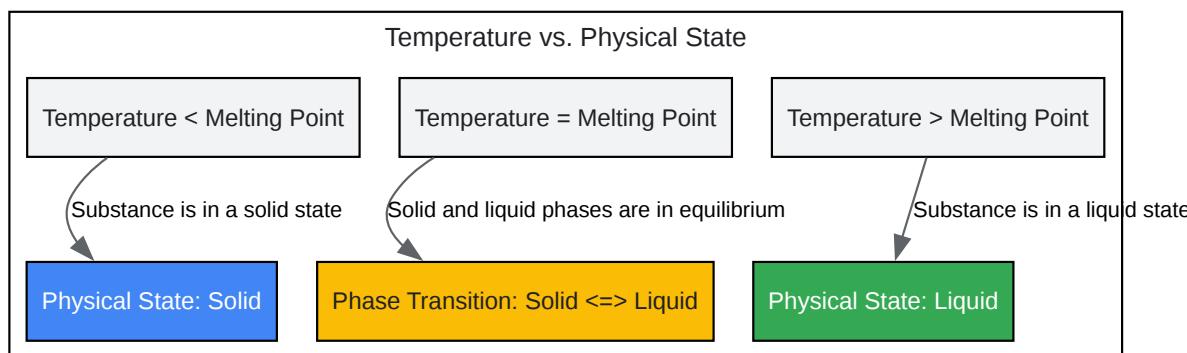
Methodology: Capillary Method

- Sample Preparation:
 - Ensure the **2-Aminobenzhydrazide** sample is completely dry and in the form of a fine, homogeneous powder.^[4] If necessary, the sample can be crushed using a mortar and pestle.
 - A small amount of the powdered sample is packed into a thin-walled capillary tube, which is sealed at one end. The sample height in the tube should be approximately 1-2 mm.^[1]
- Apparatus Setup:
 - The packed capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube.
 - The apparatus is equipped with a calibrated thermometer or a digital temperature sensor to accurately measure the temperature.
- Measurement:
 - The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.
 - For an accurate measurement, a second determination is performed with a slow heating rate, typically 1-2 °C per minute, starting from a temperature about 15-20 °C below the approximate melting point.^[2]
 - The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has completely melted into a clear liquid.^[5]

Visualizations

Logical Relationship: Physical State and Melting Point

The following diagram illustrates the relationship between the physical state of a substance and its melting point.

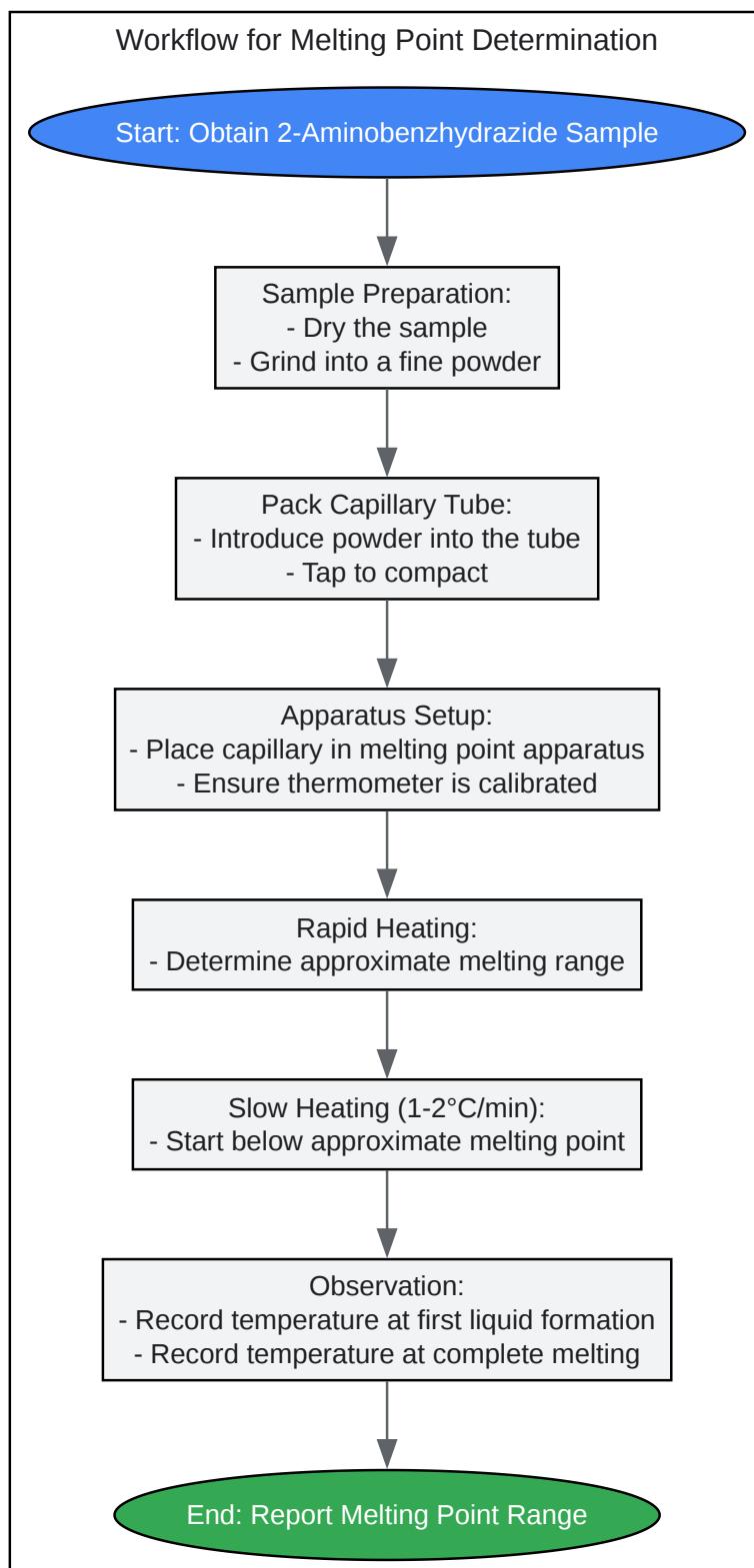


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Caption: Relationship between temperature, melting point, and physical state.

Experimental Workflow: Melting Point Determination

This diagram outlines the steps involved in determining the melting point of a solid compound using the capillary method.

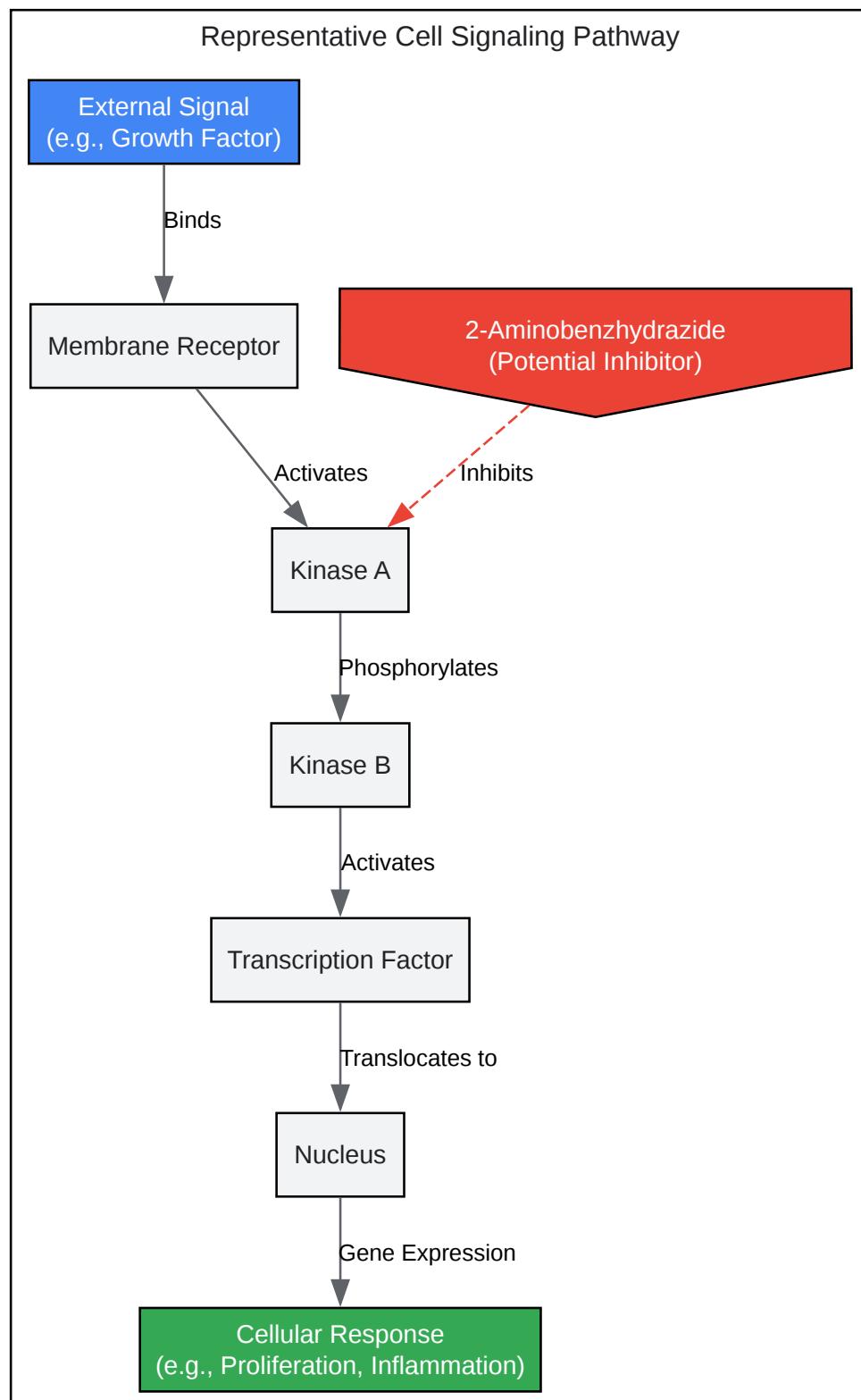


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Caption: Workflow for capillary melting point determination.

Representative Signaling Pathway: Potential Biological Relevance

While the specific signaling pathways modulated by **2-Aminobenzhydrazide** are not extensively documented, related benzamide and hydrazide derivatives have been investigated for their biological activities, including the inhibition of pathways like the Hedgehog signaling pathway or NOD1-induced NF- κ B activation. The following diagram provides a simplified, representative model of a signaling cascade that such a molecule could potentially inhibit.

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